

# E-3-(METHYL PHENYL AMINO)-2-PROPENAL

## IUPAC name and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: *E*-3-(METHYL PHENYL  
AMINO)-2-PROPENAL

Cat. No.: B087139

[Get Quote](#)

## A-Technical-Guide-to-(E)-3-(Methyl(phenyl)amino)prop-2-enal

For Researchers, Scientists, and Drug Development Professionals

### Core Identity and Structure

(E)-3-(Methyl(phenyl)amino)prop-2-enal, a member of the enaminone class of compounds, possesses a unique structural framework that makes it a valuable intermediate in organic synthesis. Its IUPAC name is (E)-3-(N-methylanilino)prop-2-enal[1]. The defining features of this molecule are an aldehyde functional group in conjugation with an enamine system, where the nitrogen atom is substituted with both a methyl and a phenyl group. The '(E)' designation specifies the stereochemistry of the carbon-carbon double bond, indicating that the higher priority substituents on each carbon are on opposite sides.

Key Identifiers:

- Molecular Formula: C<sub>10</sub>H<sub>11</sub>NO[1][2]
- Molecular Weight: 161.20 g/mol [1]
- CAS Numbers: 14189-82-3, 34900-01-1[1][2]

- Synonyms: 3-(Methyl(phenyl)amino)acrylaldehyde, 3-(N-Phenyl-N-methyl)aminoacrolein, trans-3-(N-Methylanilino)acrolein[1][2]

Chemical Structure:

(E)-3-(Methyl(phenyl)amino)prop-2-enal

## Physicochemical Properties

A summary of the key physicochemical properties is provided below, offering a quick reference for experimental planning and execution.

| Property      | Value  | Source(s) |
|---------------|--|-----------|
| Appearance    | Pale Brown to Brown Solid  | [3]       |
| Melting Point | 166 °C (decomposes)  | [2][3]    |
| Boiling Point | 144-145 °C at 0.8 Torr   | [2][3]    |
| Density       | 1.064 ± 0.06 g/cm <sup>3</sup> (Predicted)                         | [3]       |
| Solubility    | Chloroform (Slightly), Ethyl Acetate (Very Slightly)               | [3]       |
| Storage       | Store under inert gas (Nitrogen or Argon) at 2-8°C. Air sensitive. | [3]       |

## Experimental Protocols: Synthesis

While specific high-yield, detailed protocols for (E)-3-(Methyl(phenyl)amino)prop-2-enal are not extensively published in peer-reviewed journals, its synthesis can be inferred from general methods for producing 3-aminopropanals. A common route involves the reaction of a suitable amine with a propargyl aldehyde or its equivalent.

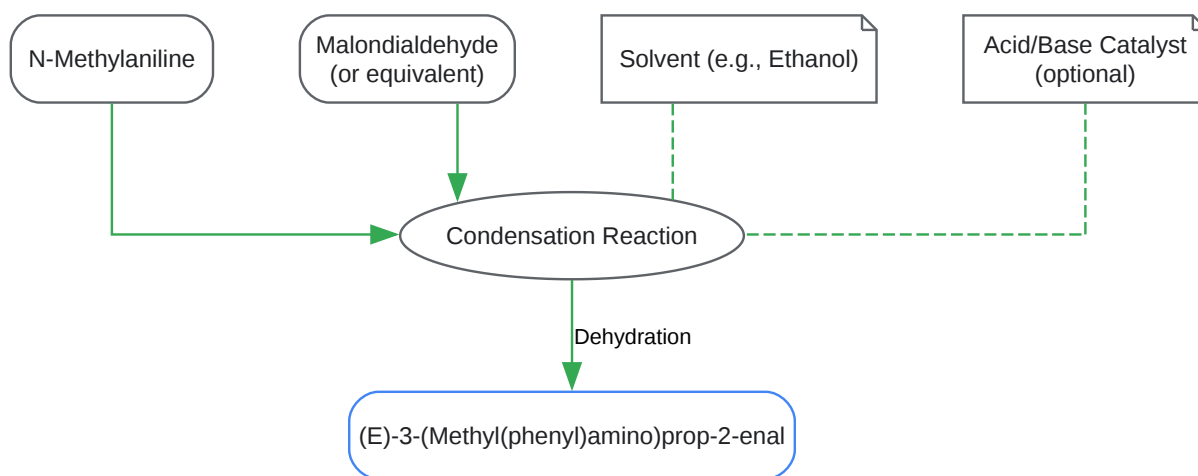
General Synthesis Workflow:

The synthesis of related 3-aminopropanals and their derivatives often involves multi-step processes. For instance, the synthesis of 3-aminopropanal diethylacetal can be achieved via a

Gabriel synthesis, starting from the corresponding alkyl halide. This involves the reaction with potassium phthalimide followed by hydrazinolysis to release the free amine. Another method involves the formation of an alkyl azide followed by catalytic hydrogenation.

A plausible synthetic route for (E)-3-(Methyl(phenyl)amino)prop-2-enal could involve the condensation of N-methylaniline with malondialdehyde or a malondialdehyde equivalent.

Illustrative Synthesis Pathway:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (2E)-3-(Methylphenylamino)-2-propenal | C<sub>10</sub>H<sub>11</sub>NO | CID 11194497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 3-(N-Phenyl-N-methyl)aminoacrolein Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [E-3-(METHYL PHENYL AMINO)-2-PROPENAL IUPAC name and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087139#e-3-methyl-phenyl-amino-2-propenal-iupac-name-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)